Technical Guide: Chrysosplenol C and Cardiac Myosin ATPase Activation[1]

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Compound of Interest	
Compound Name:	*Chrysosplenol C*
CAS No.:	*23370-16-3*
Cat. No.:	*B1196787*

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Executive Summary

Chrysosplenol C (4',5,6-trihydroxy-3,3',7-trimethoxyflavone) is a naturally occurring polymethoxylated flavonoid isolated from medicinal plants such as Miliusa balansae and Pterocaulon sphacelatum.[1][2][3][4][5][6] Unlike traditional positive inotropes (e.g., beta-adrenergic agonists like dobutamine) that increase oxygen demand and arrhythmogenic risk via cAMP/PKA signaling, **Chrysosplenol C** exhibits a distinct dual mechanism of action.

Its primary value in drug development lies in its ability to directly activate cardiac myosin ATPase, accelerating the chemomechanical cycle of the sarcomere. This guide details the structural basis of this activation, the kinetic mechanism, and the specific protocols required to validate this activity in a laboratory setting.

Part 1: Chemical Identity & Structural Basis

The efficacy of **Chrysosplenol C** as a myosin activator is strictly governed by its Structure-Activity Relationship (SAR).[5][7] It functions as a scaffold for allosteric modulation of the myosin head (Subfragment 1, S1).

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Chemical Profile

Property	Specification
IUPAC Name	5,6-dihydroxy-2-(4-hydroxy-3-methoxyphenyl)-3,7-dimethoxychromen-4-one
Common Name	Chrysosplenol C
Molecular Formula	$C_{18}H_{16}O_8$
Molecular Weight	360.32 g/mol
Key Pharmacophore	3,3',7-trimethoxy substitution pattern on the flavone backbone
Solubility	Soluble in DMSO; poor water solubility (requires carrier for aqueous assays)

Structural Determinants of Myosin Binding

Research indicates that the hydrophobic substituent at position 7 (methoxy group) is critical for hydrophobic pocket occupancy within the myosin motor domain.

- Essential Skeleton: The flavonoid nucleus provides the planar geometry required for intercalation into the myosin allosteric site.
- Activity Enhancers: The 3'-hydrogen bonding donor function (hydroxyl group) and the 7-methoxy group stabilize the myosin-actin-nucleotide complex, favoring the strong-binding state.[5][6][7]

Part 2: Mechanism of Action (The Chemomechanical Cycle)

Chrysosplenol C acts as a direct myosin activator.[7] In the cardiac sarcomere, force is generated when myosin hydrolyzes ATP and interacts with actin.[8][9] The rate-limiting step of this cycle under load is typically the release of inorganic phosphate (Pi) or the transition from the weak-binding to the strong-binding state.[5][6]

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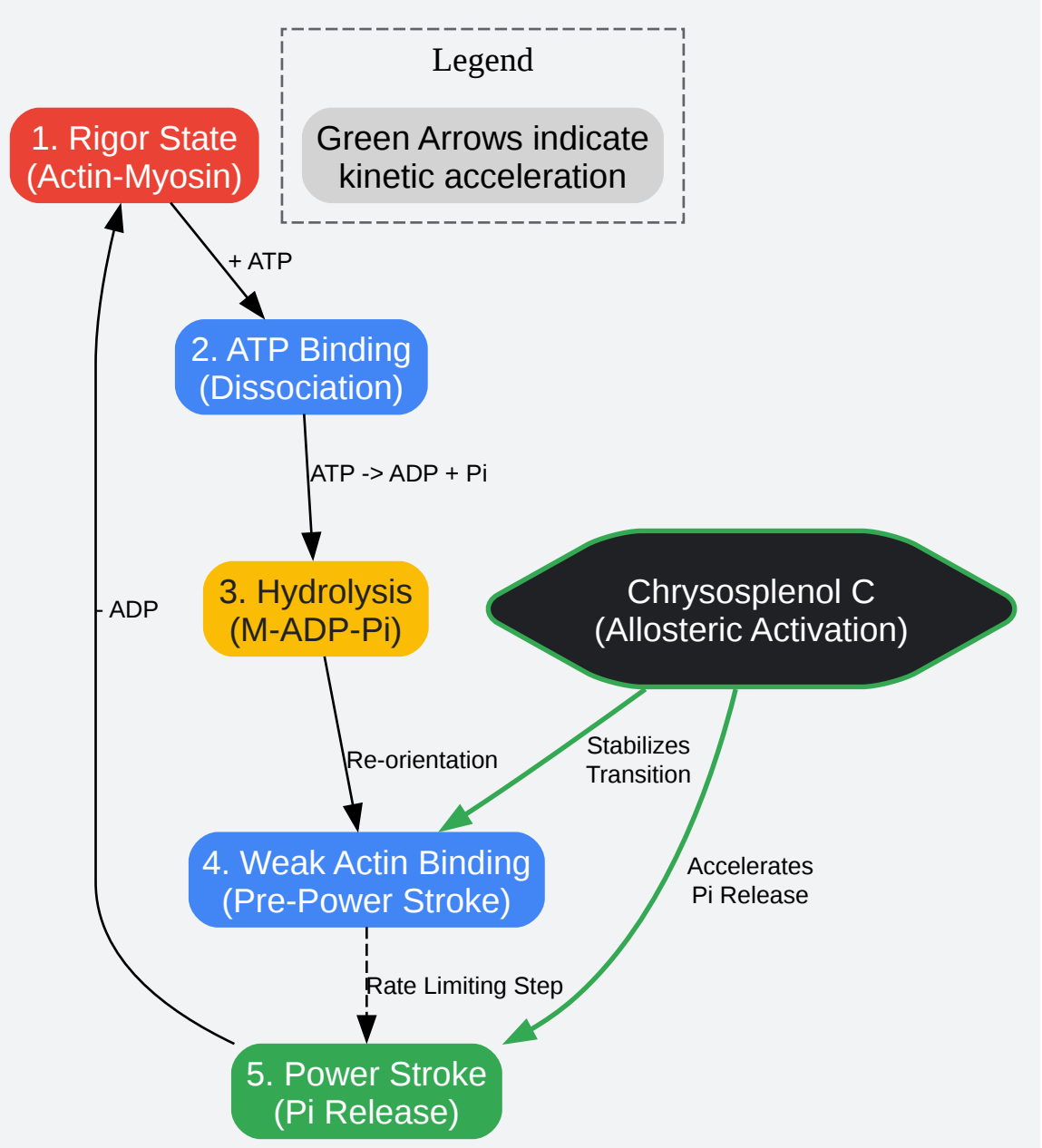
Kinetic Impact

Chrysosplenol C accelerates the actin-activated ATPase rate.[5][6][7] By binding to the myosin head, it lowers the activation energy required for the power stroke, effectively increasing the duty ratio (the fraction of time myosin spends bound to actin) without altering the calcium sensitivity of the thin filament troponin complex.

Visualization: The Accelerated ATPase Cycle

The following diagram illustrates the specific phase of the cross-bridge cycle targeted by **Chrysosplenol C**.

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Caption: The cardiac myosin chemomechanical cycle. **Chrysosplenol C** acts at the transition between the weak binding state and the power stroke, accelerating phosphate release.[9]

Part 3: Experimental Protocols

To validate the activity of **Chrysosplenol C**, researchers must distinguish between basal ATPase activity (myosin alone) and actin-activated ATPase activity. The latter is the physiological correlate to cardiac contractility.

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Protocol A: Isolation of Cardiac Myosin S1

Note: Full-length myosin can form filaments that complicate kinetic analysis.[5][6][7] Using Chymotryptic Subfragment 1 (S1) is the standard for solution-phase kinetics.[5][6][7]

- Tissue Source: Bovine or Porcine left ventricular tissue (freshly harvested).[5][7]
- Extraction: Homogenize in Guba-Straub buffer (300 mM KCl, 100 mM KH_2PO_4, 50 mM K_2HPO_4, 1 mM ATP, pH 6.5).
- Digestion: Incubate myosin with alpha-chymotrypsin (0.05 mg/mL) for 10 minutes at 25°C to cleave the heavy chain.
- Quenching: Stop reaction with 1 mM PMSF (phenylmethylsulfonyl fluoride).
- Purification: Dialyze against low salt buffer (20 mM KCl) to precipitate undigested myosin; collect supernatant containing soluble S1.[5][7]

Protocol B: The Actin-Activated ATPase Assay (Malachite Green Method)

This protocol measures the release of inorganic phosphate (Pi) over time.[5][7] It is self-validating because the signal must be dependent on the presence of Actin.[7]

Reagents:

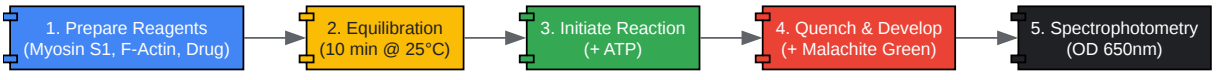
- Buffer A (Assay Buffer): 20 mM MOPS (pH 7.0), 25 mM KCl, 5 mM $MgCl_2$, 1 mM EGTA (to chelate Ca^{2+} and prevent unregulated contraction).[5]
- Substrate: 2 mM ATP.
- Actin: Purified F-actin (rabbit skeletal or bovine cardiac), polymerized and stabilized with Phalloidin.[5][7]
- Detection: Malachite Green Reagent (Acidified Molybdate + Malachite Green).[5][7]

Workflow:

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- Preparation:
  - Prepare a 10 mM stock of **Chrysosplenol C** in DMSO.[7]
  - Prepare a dilution series (0.1 µM to 100 µM).
- Reaction Mix (96-well plate):
  - Add 10 µL of **Chrysosplenol C** (or DMSO vehicle control).[5][7]
  - Add 40 µL of Myosin S1 (Final conc: 50 nM).
  - Add 40 µL of F-Actin (Final conc: 10 µM).
  - Control Well: Myosin S1 alone (no Actin) to measure basal rate.[5][7]
- Incubation: Incubate at 25°C for 10 minutes to allow compound equilibration.
- Initiation: Add 10 µL of ATP (Final conc: 2 mM).[5][7]
- Termination: At specific time points (e.g., 5, 10, 15 min), add 50 µL of Malachite Green Reagent.
- Development: Incubate for 15 minutes for color development (green complex formation).
- Read: Measure Absorbance at 620-650 nm.

Visualization: Assay Workflow



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Caption: Step-by-step workflow for the Malachite Green ATPase assay.

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Part 4: Data Interpretation & Therapeutic Implications[6][7][8]

Quantitative Analysis

Data should be fitted to the Michaelis-Menten equation.[5][6][7] A true myosin activator will typically increase

(maximum ATPase rate) rather than significantly altering the

for Actin (affinity), although some sensitizers may affect both.[5][7]

Expected Results Table:

Parameter	Vehicle Control	Chrysosplenol C (50 µM)	Interpretation
Basal ATPase (s^{-1})	**0.05 ± 0.01**	**0.06 ± 0.01**	**Minimal effect on resting myosin (Low energy waste).[5][6][7]**
Actin-Activated ATPase (s^{-1})	1.20 ± 0.15	2.10 ± 0.20	Significant Activation (~75% increase).

| EC50 (µM) | N/A | 45 ± 7.8 | Potency in micromolar range.[5][6][7] |

Therapeutic Context

The ability of **Chrysosplenol C** to activate myosin ATPase without increasing cytosolic calcium (directly) or stimulating the Beta-adrenergic receptor is clinically significant.[7]

- Safety Profile: Avoids the calcium overload associated with catecholamines, reducing the risk of arrhythmias and apoptosis.
- Synergy: Research suggests **Chrysosplenol C** also modulates PKC-delta to enhance SR calcium loading, providing a "dual-hit" positive inotropy that is mechanically efficient.[5][6][7]

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